

Technical Support Center: Gastrin I (1-14) Human TFA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Gastrin I (1-14), human tfa

Cat. No.: B15607568

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Gastrin I (1-14) human TFA. This resource addresses common solubility issues and other experimental challenges.

Troubleshooting Guide

Problem: Difficulty Dissolving Lyophilized Gastrin I (1-14) Human TFA

Gastrin I (1-14) human TFA is a lyophilized powder that may present solubility challenges. The following is a step-by-step guide to effectively dissolve the peptide.

Initial Dissolution Protocol:

- Preparation: Before opening, centrifuge the vial to ensure all the lyophilized powder is at the bottom. Allow the vial to reach room temperature before reconstitution.^[1]
- Initial Solvent Selection: Start with sterile, distilled water.^[2]

- **Reconstitution:** Add the desired volume of water to the vial to achieve the target concentration.
- **Aiding Dissolution:** To minimize aggregation and aid dissolution, gently vortex or sonicate the solution briefly.^[1] If precipitation occurs, gentle warming (<40°C) may help.^[3]

If the peptide does not dissolve in water:

- **For Acidic Peptides:** Gastrin I (1-14) is an acidic peptide. If it fails to dissolve in water, a small amount of a basic solution like 0.1M ammonium bicarbonate or <50 µL of ammonium hydroxide (NH₄OH) can be added, followed by dilution with water to the desired concentration.^[2] Ensure the final pH of the solution is around 7.
- **Use of Organic Solvents:** For highly hydrophobic peptides, a small amount of an organic solvent like Dimethyl sulfoxide (DMSO) can be used initially to dissolve the peptide.^[2] Subsequently, slowly add this solution dropwise to your aqueous buffer with constant agitation to prevent precipitation.

Table 1: Solubility of Gastrin I (1-14) Human TFA in Various Solvents

Solvent	Concentration	Observations
Water	11.11 mg/mL (6.11 mM)	May require ultrasonication and pH adjustment to 9 with NH ₃ ·H ₂ O.
DMSO	≥ 100 mg/mL (54.95 mM)	Readily soluble. Use freshly opened DMSO as it is hygroscopic.

Source: MedchemExpress^[4]

Problem: Potential Interference of Trifluoroacetic Acid (TFA) in Assays

Trifluoroacetic acid (TFA) is a remnant from the peptide purification process and is present as a counterion.^{[5][6]} While for many in vitro assays the residual TFA levels do not cause

interference, highly sensitive cellular or biochemical studies may be affected.[\[5\]](#)

Experimental Protocol: TFA Removal by Lyophilization with HCl

This protocol is for exchanging the TFA counter-ion with a chloride ion.

- **Dissolution:** Dissolve the peptide in distilled water at a concentration of 1 mg/mL.
- **Acidification:** Add 100 mM HCl to the peptide solution to a final HCl concentration of 2-10 mM.
- **Incubation:** Let the solution stand at room temperature for at least one minute.
- **Freezing:** Rapidly freeze the solution, preferably in liquid nitrogen.
- **Lyophilization:** Lyophilize the frozen sample overnight until all the solvent is removed.
- **Repeat:** For complete TFA removal, repeat steps 1-5 at least two more times.[\[5\]](#)
- **Final Reconstitution:** After the final lyophilization, reconstitute the peptide in the desired buffer for your experiment.

Frequently Asked Questions (FAQs)

Q1: What is the role of the TFA salt in my Gastrin I (1-14) human peptide?

A1: The TFA (trifluoroacetate) salt is a counterion that is typically associated with the peptide due to its use in the final purification step by reverse-phase high-performance liquid chromatography (RP-HPLC).[\[5\]](#)[\[6\]](#) Generally, TFA salts can enhance the solubility of peptides in aqueous solutions.[\[5\]](#)

Q2: Will the TFA salt affect the net weight of the peptide?

A2: Yes, the TFA salt contributes to the total mass of the product. The peptide content usually constitutes more than 80% of the total weight.[\[5\]](#)

Q3: How should I store Gastrin I (1-14) human TFA?

A3: Lyophilized Gastrin I (1-14) human TFA should be stored at -20°C or below.[\[6\]](#)[\[7\]](#) Once reconstituted in a solvent, it is recommended to aliquot the solution and store it at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[4\]](#) Avoid repeated freeze-thaw cycles.

Q4: What is the biological function of Gastrin I (1-14)?

A4: Gastrin I (1-14) is a fragment of the peptide hormone Gastrin I. It is primarily involved in stimulating gastric acid secretion by binding to the cholecystokinin B (CCK2) receptors on parietal cells in the stomach.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q5: What are the physical and chemical properties of Gastrin I (1-14) human?

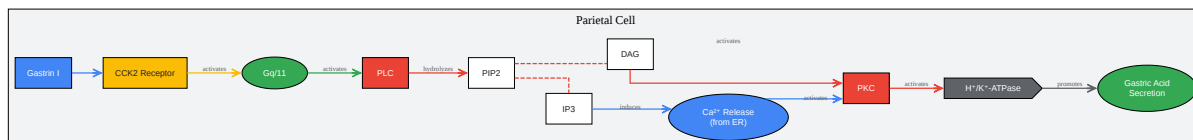
Table 2: Physical and Chemical Properties of Gastrin I (1-14) Human

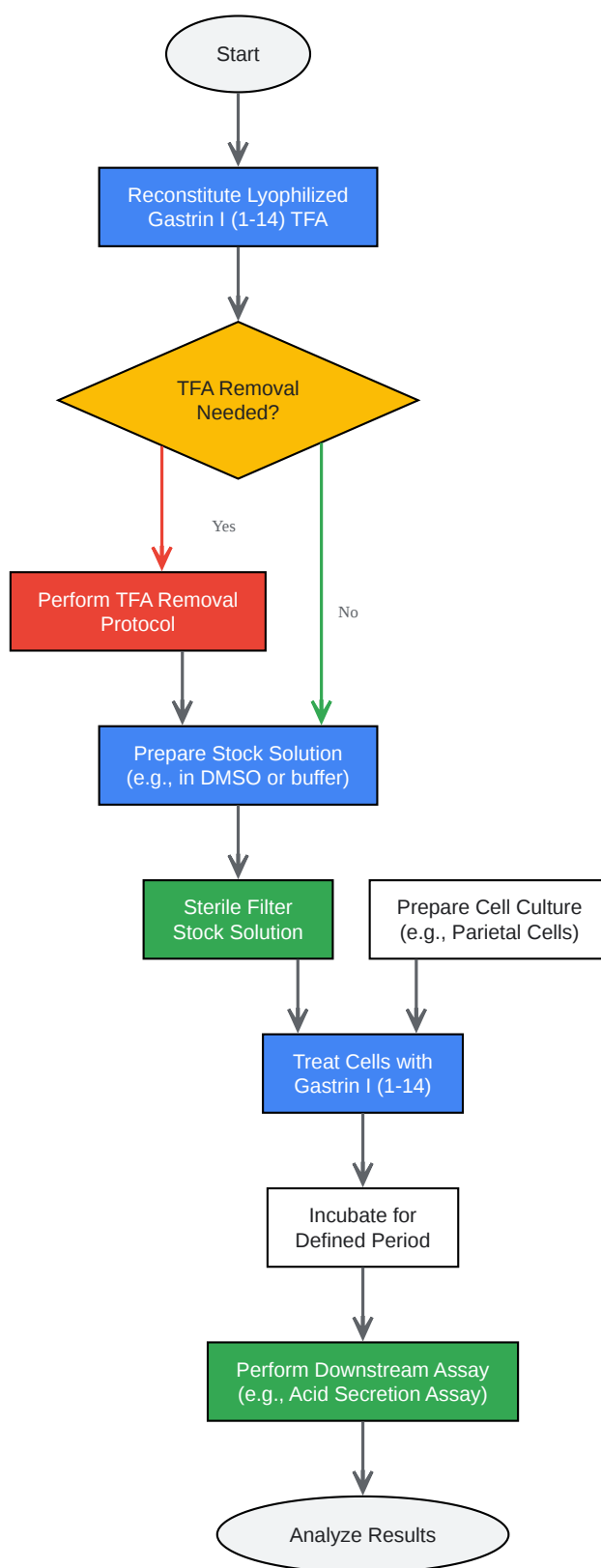
Property	Value
Molecular Formula	C ₇₉ H ₁₀₀ N ₁₆ O ₂₇
Molecular Weight	1705.72 g/mol
Amino Acid Sequence	Pyr-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp-OH
Purity (by HPLC)	>95%

Source: NovoPro Bioscience Inc.[\[5\]](#)

Visualizations

Diagram 1: Gastrin Signaling Pathway





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- To cite this document: BenchChem. [Technical Support Center: Gastrin I (1-14) Human TFA]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607568/docs#technical-support-center-gastrin-i-1-14-human-tfa\]](https://www.benchchem.com/product/b15607568/docs#technical-support-center-gastrin-i-1-14-human-tfa)

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